

Heishuixiecaoline A: A Comprehensive Technical Guide on Chemical Properties and Stability

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Compound of Interest

Compound Name: Heishuixiecaoline A

Cat. No.: B2989360

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Abstract

Heishuixiecaoline A, a germacrane-type sesquiterpenoid, has garnered interest for its potential neuroprotective effects. A thorough understanding of its chemical properties and stability profile is paramount for its development as a therapeutic agent. This technical guide provides a consolidated overview of the known chemical characteristics of **Heishuixiecaoline A**, outlines its stability under various conditions, and presents standardized experimental protocols for its assessment. Due to the limited publicly available data on this specific molecule, this guide also incorporates general principles and methodologies applicable to the stability testing of natural products.

Chemical and Physical Properties

Heishuixiecaoline A is a sesquiterpenoid with a molecular formula of $C_{17}H_{24}O_3$ and a molecular weight of 276.37 g/mol [1]. Its structure has been elucidated using spectroscopic methods, including 1H -NMR and ^{13}C -NMR, which confirmed the presence of a germacrane skeleton[2].

Table 1: Physicochemical Properties of **Heishuixiecaoline A**

Property	Value	Source
Molecular Formula	C17H24O3	[1]
Molecular Weight	276.37 g/mol	[1]
Appearance	White powder	[2]
CAS Number	1469493-85-3	[1]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Stability Profile

The stability of **Heishuixiecaoline A** is a critical parameter for its handling, formulation, and storage. Currently, detailed kinetic studies on its degradation are not widely published. However, information from supplier datasheets and general chemical knowledge of sesquiterpenoids provides some insight into its stability.

Table 2: Stability and Storage Recommendations for **Heishuixiecaoline A**

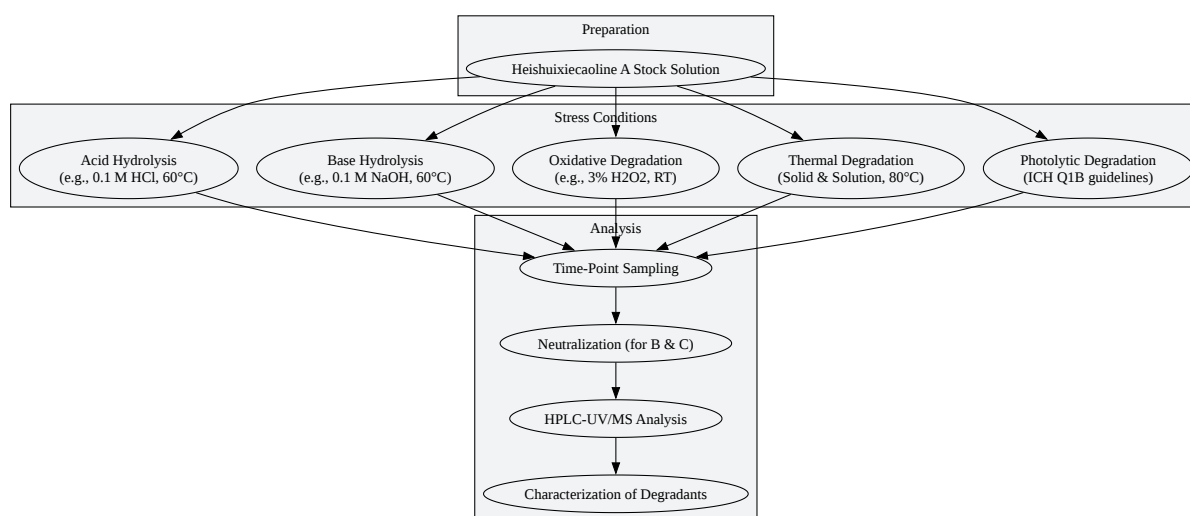
Condition	Stability	Recommendation	Source
Powder (Solid State)	Stable for 2 years at -20°C	Store at -20°C in a tightly sealed container, protected from light and moisture.	[1]
In DMSO	2 weeks at 4°C, 6 months at -80°C	For short-term use, store at 4°C. For long-term storage, prepare aliquots and store at -80°C. Avoid repeated freeze-thaw cycles.	[1]
Aqueous Solution	Data not available	It is recommended to prepare fresh solutions for immediate use. The stability in aqueous buffers of varying pH should be experimentally determined.	
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	Avoid contact with these materials to prevent degradation.	

Experimental Protocols

To ensure the reproducibility and accuracy of stability and chemical property assessments, detailed experimental protocols are necessary. The following are generalized methodologies that can be adapted for **Heishuixiecaoline A**.

Forced Degradation Studies

Forced degradation studies are essential to understand the intrinsic stability of a molecule and to develop stability-indicating analytical methods.



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Caption: Potential Degradation Pathways.

Conclusion

This technical guide summarizes the currently available information on the chemical properties and stability of **Heishuixiecaoline A**. While foundational data exists, there are significant gaps, particularly concerning its physicochemical properties and detailed degradation kinetics. The provided experimental protocols offer a starting point for researchers to conduct further studies to elucidate a comprehensive stability profile. Such data will be invaluable for the future development of **Heishuixiecaoline A** as a pharmaceutical agent.

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References

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